

# Efficiency of 4,4'- Bis(diethylamino)benzophenone in Dental Composites: A Comparative Guide

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## Compound of Interest

Compound Name: 4,4'-  
Bis(diethylamino)benzophenone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the efficiency of **4,4'-Bis(diethylamino)benzophenone** (BDEABP) as a photoinitiator in dental composites. Through a detailed comparison with commonly used alternative photoinitiators, this document aims to equip researchers and professionals with the necessary data to evaluate its potential in the development of advanced dental materials.

## Comparative Performance Analysis

The following tables summarize the key performance indicators of dental composites formulated with BDEABP in comparison to other prevalent photoinitiator systems, including Camphorquinone (CQ), Lucirin TPO, and Ivocerin.

Table 1: Degree of Conversion (%)

Photoinitiator System	Resin Matrix	Irradiation Time (s)	Degree of Conversion (%)
BDEABP-containing	BisGMA	10	39.3 ± 2.1
30	44.2 ± 1.6		
60	48.7 ± 2.5		
180	58.7 ± 2.8		
300	59.7 ± 1.1		
BDEABP-free (Control)	BisGMA	10	26.1 ± 0.5
30	32.0 ± 1.5		
60	40.4 ± 2.9		
180	46.6 ± 1.7		
300	50.4 ± 1.4		
Camphorquinone (CQ)	BisGMA/TEGDMA	-	~55-75[1][2][3]
Lucirin TPO	BisGMA/TEGDMA	-	Can be higher than CQ[1]
Ivocerin	-	-	Comparable to CQ[4]

Data for BDEABP extracted from Lee et al. (2015).[5] Data for other photoinitiators are typical ranges found in the literature and may vary based on the specific formulation and experimental conditions.

Table 2: Mechanical Properties

Photoinitiator System	Flexural Strength (MPa)	Vickers Microhardness (VHN)
BDEABP	Data not available in direct comparison	Data not available in direct comparison
Camphorquinone (CQ)	87.32 ± 19.03[4]	93.82 ± 17.44[4]
Lucirin TPO (with CQ)	Data varies, can be higher than CQ alone[4]	52.00 ± 3.92[4]
Ivocerin (with CQ)	79.30 ± 14.37[4]	54.27 ± 4.10[4]

Direct comparative studies on the mechanical properties of dental composites containing BDEABP versus other common photoinitiators were not identified in the reviewed literature. The data presented for CQ, TPO, and Ivocerin are from a single study for consistency but may vary depending on the composite formulation.

Table 3: Color Stability ( $\Delta E$ )

Photoinitiator System	Aging Conditions	Color Change ( $\Delta E$ )
BDEABP	Data not available	Data not available
Camphorquinone (CQ)	28 days water aging	Clinically acceptable change[2]
Lucirin TPO	28 days water aging	Superior color stability to Ivocerin and CQ[2]
Ivocerin	28 days water aging	Clinically acceptable change[2]

Direct comparative studies on the color stability of dental composites containing BDEABP were not found. The data for CQ, TPO, and Ivocerin indicates that TPO-based composites may offer enhanced long-term esthetic durability.[2]

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to allow for replication and further investigation.

## Degree of Conversion (DC) Measurement via FTIR Spectroscopy

Objective: To quantify the percentage of reacted aliphatic C=C bonds in the polymer matrix after photocuring.

Methodology:

- Specimen Preparation:
  - Uncured composite paste is placed in a cylindrical mold (e.g., 5 mm diameter, 1 mm height).[5]
  - The sample is pressed between two transparent Mylar strips to create a flat, smooth surface.
  - The uncured sample is placed in a Fourier-transform infrared (FTIR) spectrometer, and a baseline spectrum is recorded.
- Photocuring:
  - The specimen is irradiated with a dental curing light for a specified duration (e.g., 10, 30, 60, 180, 300 seconds).[5] The light guide tip is held in close proximity to the Mylar strip.
- FTIR Analysis:
  - Immediately after curing, a second FTIR spectrum of the polymerized specimen is recorded.
  - The degree of conversion is calculated based on the change in the peak height of the aliphatic C=C absorption band (typically around  $1638\text{ cm}^{-1}$ ) relative to an internal standard peak that does not change during polymerization, such as the aromatic C=C absorption band (around  $1608\text{ cm}^{-1}$ ).
  - The following formula is used: 
$$\text{DC (\%)} = [1 - (\text{Absorbance}_{\text{aliphatic(cured)}} / \text{Absorbance}_{\text{aromatic(cured)}}) / (\text{Absorbance}_{\text{aliphatic(uncured)}} / \text{Absorbance}_{\text{aromatic(uncured)}})] \times 100$$

## Flexural Strength Testing (Three-Point Bending Test)

Objective: To determine the material's resistance to fracture under a bending load.

Methodology (based on ISO 4049):

- Specimen Preparation:
  - Bar-shaped specimens (25 mm x 2 mm x 2 mm) are fabricated by filling a stainless-steel mold with the composite material.
  - The material is covered with Mylar strips and pressed to extrude excess material.
  - The specimens are cured by irradiating the top and bottom surfaces according to the manufacturer's instructions.
  - After removal from the mold, any flash is carefully removed.
- Testing Procedure:
  - The specimens are stored in distilled water at 37°C for 24 hours before testing.
  - The test is performed using a universal testing machine with a three-point bending fixture. The supports are set 20 mm apart.
  - A load is applied to the center of the specimen at a crosshead speed of 0.5 mm/min until fracture occurs.
  - The flexural strength ( $\sigma$ ) is calculated using the formula:  $\sigma = 3FL / 2bh^2$  where F is the maximum load at fracture, L is the distance between the supports, b is the width of the specimen, and h is the height of the specimen.

## Vickers Microhardness Testing

Objective: To measure the hardness of the composite material's surface.

Methodology:

- Specimen Preparation:

- Cylindrical specimens (e.g., 5 mm diameter, 2 mm height) are prepared and cured as previously described.
- The top surface of the specimen is polished with a series of silicon carbide papers of decreasing grit size, followed by polishing with diamond pastes to achieve a mirror-like finish.
- Testing Procedure:
  - A Vickers microhardness tester is used to make indentations on the polished surface of the specimen.
  - A standardized load (e.g., 300 g) is applied for a specific dwell time (e.g., 15 seconds).
  - The lengths of the two diagonals of the resulting diamond-shaped indentation are measured using a microscope.
  - The Vickers Hardness Number (VHN) is calculated using the formula:  $VHN = 1.854 * (F / d^2)$  where F is the applied load in kilograms-force and d is the average length of the diagonals in millimeters.

## Color Stability Assessment (CIELAB Method)

Objective: To evaluate the change in color of the composite material after aging.

Methodology:

- Specimen Preparation:
  - Disc-shaped specimens are prepared and cured.
  - Baseline color measurements are taken using a spectrophotometer or colorimeter. The CIELAB color space coordinates (L, a, b\*) are recorded.
- Aging Procedure:
  - Specimens are immersed in a staining solution (e.g., coffee, tea, or distilled water) and stored at 37°C for a specified period (e.g., 28 days).[\[2\]](#) The solution is typically refreshed

at regular intervals.

- Color Measurement:
  - After the aging period, the specimens are rinsed and dried, and the L, a, and b\* coordinates are measured again.
  - The total color change ( $\Delta E$ ) is calculated using the formula:  $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]^{1/2}$  where  $\Delta L$ ,  $\Delta a$ , and  $\Delta b$  are the differences in the respective coordinates before and after aging. A  $\Delta E$  value greater than 3.3 is generally considered clinically perceptible.

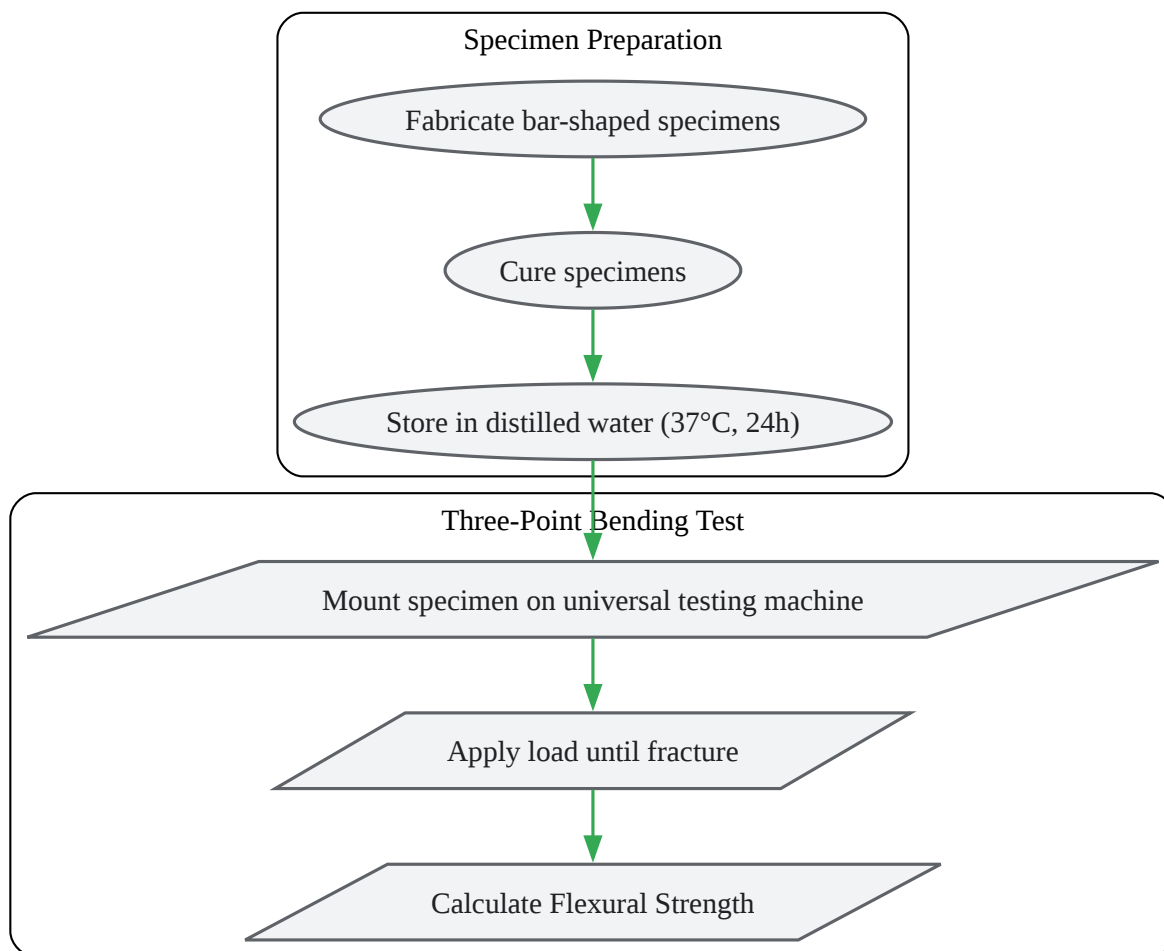
## Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflows and the photoinitiation process.



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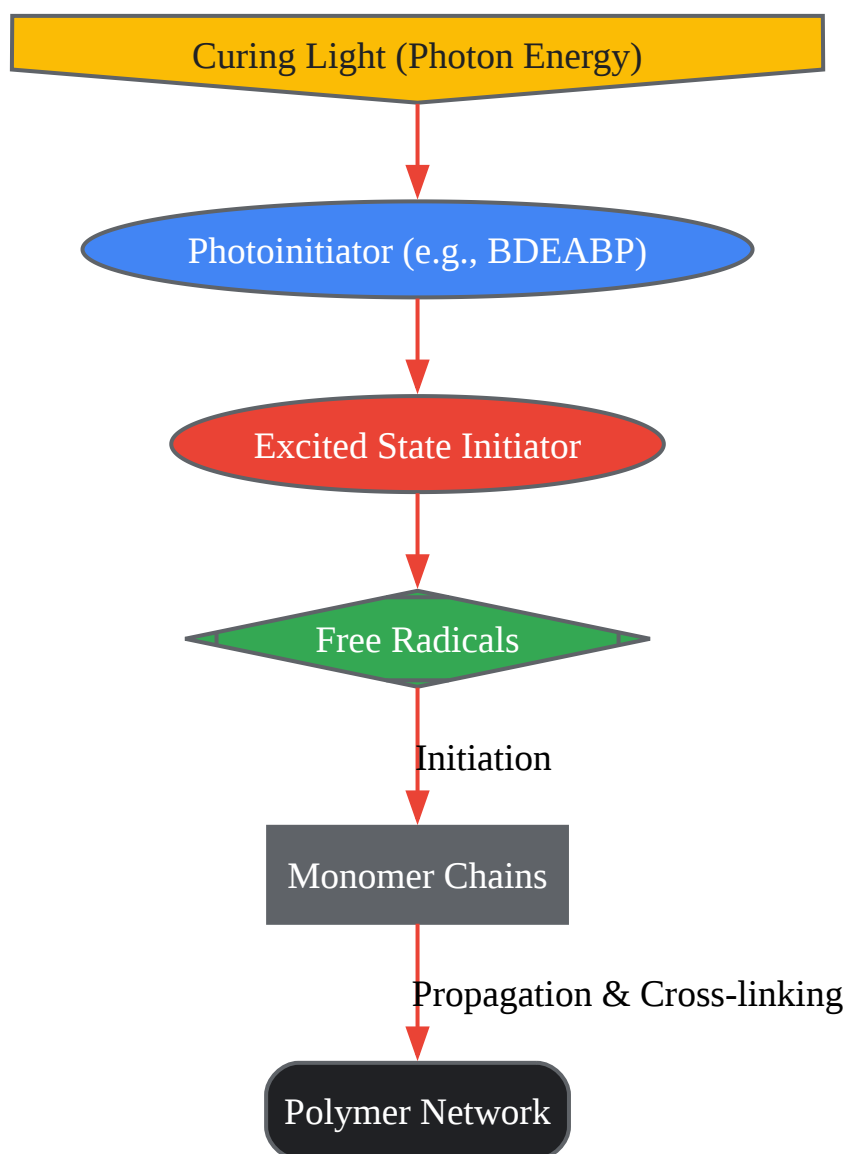
Caption: Workflow for Degree of Conversion Measurement.



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Caption: Workflow for Flexural Strength Testing.





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Caption: Simplified Photoinitiation and Polymerization Process.

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- To cite this document: BenchChem. [Efficiency of 4,4'-Bis(diethylamino)benzophenone in Dental Composites: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160578#validation-of-4-4-bis-diethylamino-benzophenone-s-efficiency-in-dental-composites]

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